

Guaiol: A Technical Guide to its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Guaiol*

Cat. No.: *B146861*

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This technical guide provides an in-depth overview of the physicochemical properties of **guaiol**, a naturally occurring sesquiterpenoid alcohol found in the essential oils of various plants, including guaiacum and cypress pine. This document details its boiling point and solubility characteristics, outlines experimental protocols for their determination, and explores its biological activities through key signaling pathways and experimental workflows.

Physicochemical Properties of Guaiol

Guaiol, a crystalline solid at room temperature, exhibits a range of physicochemical properties crucial for its application in research and development. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₆ O	[1]
Molar Mass	222.37 g/mol	[1]
Boiling Point	288 °C (at 760 mmHg, with slight decomposition)	[2]
165 °C (at 17 mmHg)	[2]	
148 °C (at 10 mmHg)	[2]	
132-136 °C (at 10 Torr)	[3]	
Melting Point	91-93 °C	[2][3]
Density	0.9714 g/cm ³ (at 20 °C)	[4]
Solubility		
Water	Insoluble	[2][5]
Predicted: 0.078 g/L	[5]	
Organic Solvents	Soluble in alcohol and ether.	[2]
Slightly soluble in chloroform, dichloromethane, ethanol, and methanol.	[4]	
logP (Octanol/Water Partition Coefficient)	3.42 - 4.48 (Predicted)	[5]

Experimental Protocols

Determination of Boiling Point (Micro Method)

This protocol describes a method for determining the boiling point of a small sample of **guaiol** using a Thiele tube apparatus.

Materials:

- **Guaiol** sample

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small rubber band
- Bunsen burner or heating mantle
- Safety goggles and lab coat

Procedure:

- Attach a small test tube containing 0.5-1 mL of **guaiol** to a thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with its sealed end up, into the **guaiol** sample.
- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Carefully insert the thermometer and attached sample tube into the Thiele tube, ensuring the **guaiol** sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle. This will induce convection currents in the oil, ensuring uniform heating.
- Observe the capillary tube. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the **guaiol** is equal to the atmospheric pressure.
- Remove the heat source and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. Record this temperature.
- For accuracy, repeat the measurement at least twice and calculate the average boiling point.

Determination of Solubility

This protocol outlines a qualitative and semi-quantitative method for assessing the solubility of **guaiol** in various solvents.

Materials:

- **Guaiol** sample (crystalline)
- A selection of solvents: deionized water, ethanol, methanol, diethyl ether, chloroform, dichloromethane.
- Small test tubes with stoppers
- Vortex mixer
- Graduated pipettes
- Analytical balance

Procedure:

- Qualitative Assessment:
 - Add approximately 10 mg of **guaiol** to a series of test tubes.
 - To each test tube, add 1 mL of a different solvent.
 - Stopper the test tubes and vortex for 30 seconds.
 - Visually inspect each tube for the presence of undissolved solid. Classify as "soluble," "sparingly soluble," or "insoluble."
- Semi-Quantitative Assessment (for soluble/sparingly soluble results):

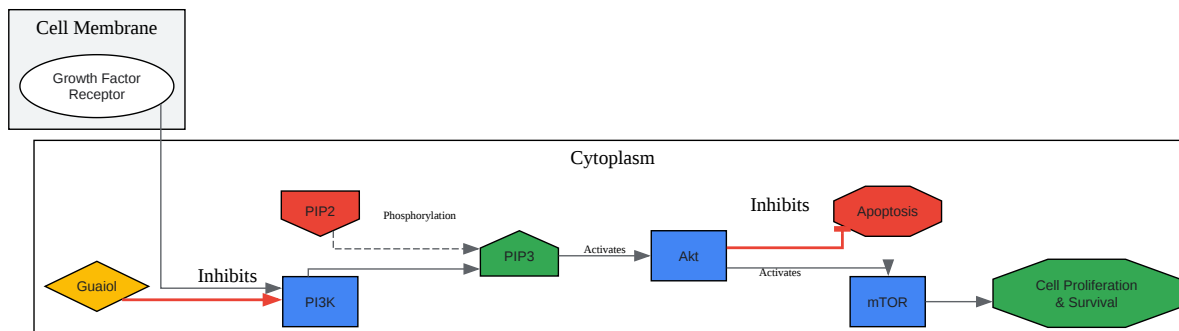
- Accurately weigh a known amount of **guaiol** (e.g., 10 mg) into a test tube.
- Add a measured volume of the solvent (e.g., 1 mL) in small increments (e.g., 0.1 mL).
- After each addition, stopper the tube and vortex until the solid is fully dissolved.
- Continue adding the solvent until the **guaiol** is completely dissolved.
- The solubility can be expressed as the mass of solute per volume of solvent (e.g., mg/mL).

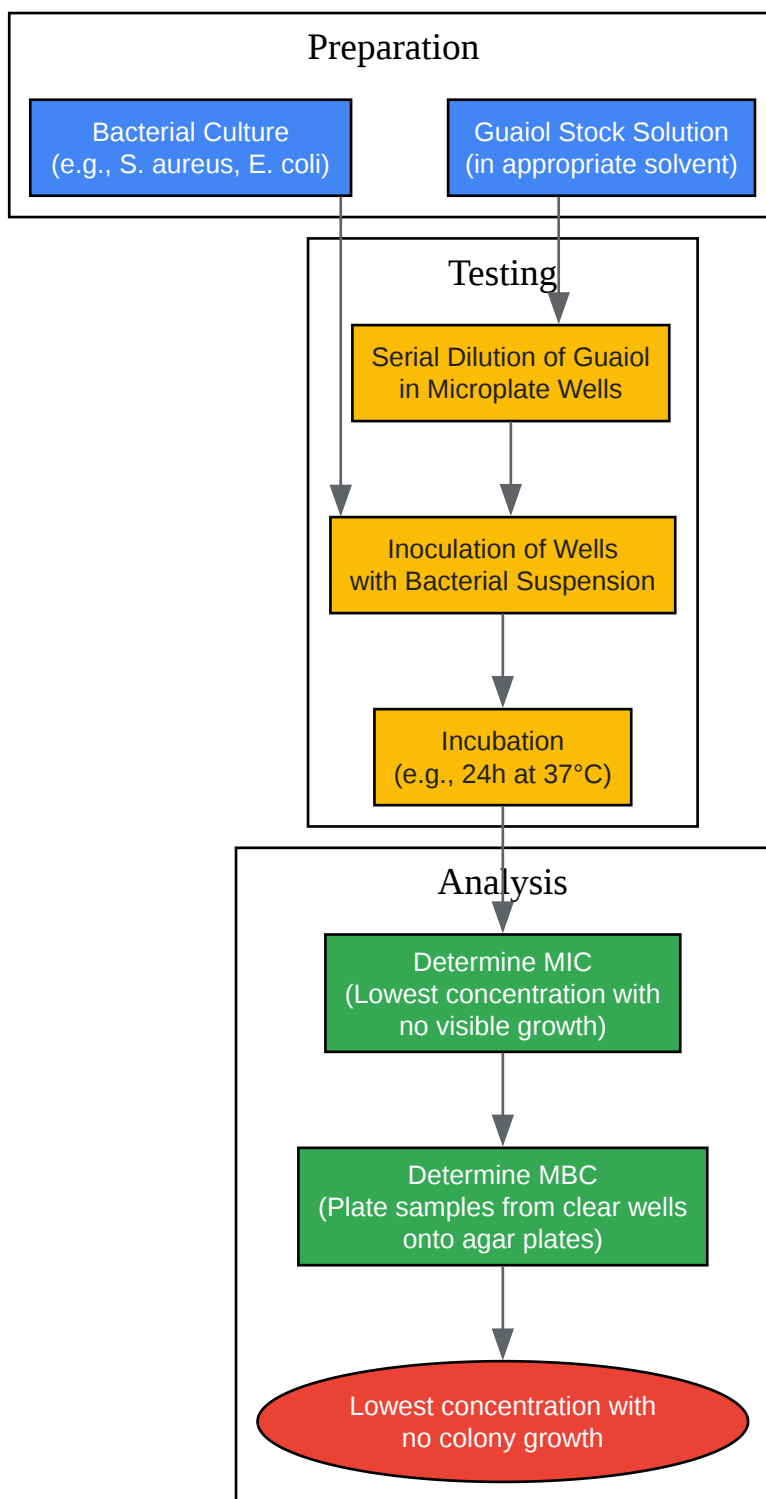
Biological Activities and Signaling Pathways

Guaiol has demonstrated a range of biological activities, including anti-inflammatory and antibacterial effects. Its anticancer properties have been linked to the modulation of specific signaling pathways.

PI3K/Akt Signaling Pathway in Lung Adenocarcinoma

Research suggests that **guaiol** exerts its anti-tumor effects in non-small cell lung cancer (NSCLC) by targeting the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation.





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References

- 1. researchgate.net [researchgate.net]
- 2. The Elusive Terpene: Guaiol — Claybourne Co. Cannabis [claybourneco.com]
- 3. cdn.juniata.edu [cdn.juniata.edu]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
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